Technical Guide: Physicochemical Properties of Rofenaid® 40 Formulation

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Compound of Interest	
Compound Name:	*Rofenaid*
CAS No.:	*9088-15-7*
Cat. No.:	*B12812413*

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Introduction

Rofenaid® 40 is a Type A medicated article, a concentrated premix intended for incorporation into animal feed. It is an antibacterial and anticoccidial agent used in veterinary medicine, particularly in poultry and aquaculture. The formulation contains two active pharmaceutical ingredients (APIs): sulfadimethoxine and ormetoprim, in a 5:1 ratio, which act synergistically to inhibit bacterial folic acid synthesis. This technical guide provides an in-depth overview of the core physicochemical properties of the active ingredients of **Rofenaid**® 40, general characteristics of the formulation, their mechanism of action, and the experimental protocols for their determination.

Physicochemical Properties of Active Ingredients

The efficacy and stability of **Rofenaid**® 40 are intrinsically linked to the physicochemical properties of its active constituents, sulfadimethoxine and ormetoprim.

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Sulfadimethoxine

Sulfadimethoxine is a long-acting sulfonamide antibiotic. Its properties are summarized in the table below.

Property	Value
Chemical Name	4-amino-N-(2,6-dimethoxypyrimidin-4-yl)benzenesulfonamide
Molecular Formula	$C_{12}H_{14}N_4O_4S$
Molecular Weight	310.33 g/mol
Appearance	White to pale yellow crystalline powder
Melting Point	199 - 203.5 °C
pKa	5.94 (at 25°C)
Aqueous Solubility	343 mg/L[1]
LogP (Octanol-Water)	1.63[1]

Ormetoprim

Ormetoprim is a diaminopyrimidine derivative that acts as a dihydrofolate reductase inhibitor.

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Property	Value
Chemical Name	5-[(4,5-Dimethoxy-2-methylphenyl)methyl]pyrimidine-2,4-diamine
Molecular Formula	$C_{14}H_{18}N_4O_2$
Molecular Weight	274.32 g/mol [2][3]
Appearance	White to light yellow powder/crystal[2]
Melting Point	231 - 235 °C[2]
pKa	Experimental value not readily available in the public domain. As a diaminopyrimidine, it is a weak base.
Aqueous Solubility	1540 µg/mL (1.54 mg/mL)[4]
LogP (Octanol-Water)	1.2 (Computed)[5]

Rofenaid® 40 Formulation Properties

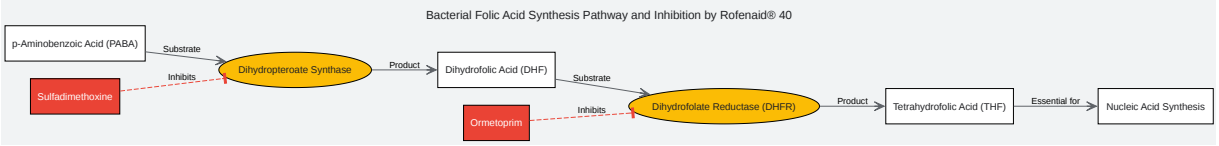
Rofenaid® 40 is a medicated premix, a formulation designed for homogenous incorporation into animal feed. Specific physicochemical data for the final **Rofenaid**® 40 product is proprietary. However, the general characteristics and quality control parameters for such formulations are well-defined.

- Appearance: Typically a powder or granular mixture.
- Particle Size: Controlled to ensure uniform distribution in feed and prevent segregation.
- Hygroscopicity: The tendency to absorb moisture from the air. This is a critical parameter for powder formulations, as moisture uptake can affect flowability, stability, and microbial growth.
- Stability: The formulation is designed to be stable under recommended storage conditions. Stability testing for medicated premixes is crucial to ensure the potency and safety of the product over its shelf life.

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Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfadimethoxine and ormetoprim work in concert to block two sequential steps in the bacterial synthesis of tetrahydrofolic acid, an essential cofactor for the synthesis of nucleic acids and some amino acids. This sequential blockade results in a synergistic bactericidal effect.



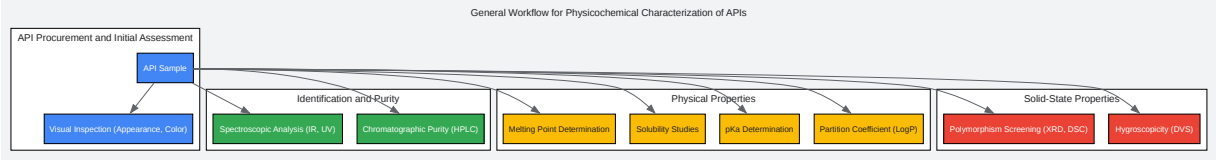
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Mechanism of action of Sulfadimethoxine and Ormetoprim.

Experimental Protocols

The determination of the physicochemical properties of the active ingredients and the formulation involves standardized experimental procedures.

General Workflow for Physicochemical Characterization



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Workflow for API physicochemical characterization.

Determination of pKa (Potentiometric Titration)

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution.

- Preparation of Solutions: A standard solution of the active pharmaceutical ingredient (API) is prepared in a suitable solvent, typically water or a co-solvent system for poorly soluble compounds. Standardized solutions of a strong acid (e.g., HCl) and a strong base (e.g., NaOH) are also prepared.
- Titration: The API solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer. The titrant (acid or base) is added in small, precise increments.
- Data Collection: The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the inflection point of the curve.

Determination of Aqueous Solubility (Shake-Flask Method)

This method determines the equilibrium solubility of a compound in a specific solvent.

- Sample Preparation: An excess amount of the solid API is added to a known volume of the solvent (e.g., purified water, buffer solutions of different pH) in a sealed flask.
- Equilibration: The flask is agitated (e.g., in a shaker bath) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.
- Sample Analysis: The suspension is filtered to remove the undissolved solid. The concentration of the dissolved API in the clear filtrate is then determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.

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- Replication: The experiment is repeated at different pH values to determine the pH-solubility profile of the compound.

Stability Testing of the Medicated Premix

Stability studies for medicated premixes like **Rofenaid**® 40 are conducted according to established guidelines (e.g., VICH GL8).

- Sample Packaging: The premix is stored in its proposed commercial packaging.
- Storage Conditions: Samples are stored under long-term (e.g., 25°C/60% RH) and accelerated (e.g., 40°C/75% RH) conditions.
- Testing Intervals: Samples are pulled at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months) and analyzed.
- Analytical Tests: The tests include:
  - Assay of the active ingredients (sulfadimethoxine and ormetoprim) to determine potency.
  - Determination of degradation products.
  - Evaluation of physical properties such as appearance, moisture content, and particle size.
- Shelf-Life Determination: The data is used to establish the shelf-life and recommended storage conditions for the product.

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